

A Comprehensive Technical Guide to the Solubility and Stability of 2-Sulfanylacetohydrazide

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Compound of Interest

Compound Name: 2-Sulfanylacetohydrazide

CAS No.: 760-30-5

Cat. No.: B1265980

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Sulfanylacetohydrazide, a molecule featuring both a nucleophilic hydrazide and a reactive thiol moiety, presents a unique set of physicochemical properties that are critical to its handling, formulation, and application in pharmaceutical and chemical research. This in-depth technical guide provides a comprehensive framework for characterizing the solubility and stability of **2-Sulfanylacetohydrazide**. In the absence of extensive literature data for this specific molecule, this guide emphasizes the fundamental principles and detailed experimental protocols necessary for researchers to generate robust and reliable data. We will delve into the theoretical considerations for solubility based on its functional groups, provide step-by-step methodologies for solubility determination in various solvents, and outline a systematic approach to assessing its chemical stability under diverse stress conditions. This document is intended to be a practical resource, empowering researchers to make informed decisions throughout the development lifecycle of **2-Sulfanylacetohydrazide**-containing entities.

Introduction to 2-Sulfanylacetohydrazide: A Molecule of Interest

2-Sulfanylacetohydrazide (also known as 2-mercaptoacetohydrazide) is a bifunctional organic compound with the chemical formula $\text{HSCH}_2\text{C(O)NHNH}_2$. Its structure, characterized by a terminal sulfhydryl (-SH) group and a hydrazide (-C(O)NHNH₂) functional group, makes it a valuable building block in organic synthesis and a candidate for various applications, including the development of novel pharmaceuticals and bioconjugates. The hydrazide moiety provides a nucleophilic center for reactions with carbonyl compounds to form hydrazones, while the thiol group is susceptible to oxidation and can participate in disulfide bond formation or act as a nucleophile.

Understanding the solubility and stability of **2-Sulfanylacetohydrazide** is paramount for its effective utilization. Solubility dictates the choice of appropriate solvent systems for reactions, formulations, and analytical characterization. Stability, on the other hand, determines the compound's shelf-life, degradation pathways, and potential incompatibilities with other substances. This guide will provide the necessary tools and knowledge to thoroughly investigate these critical parameters.

Theoretical Considerations for Solubility

The solubility of **2-Sulfanylacetohydrazide** is governed by the interplay of its polar and non-polar characteristics.

- **The Hydrazide Group:** The hydrazide functional group is polar and capable of forming hydrogen bonds with protic solvents like water and alcohols. This contributes to its solubility in such media.
- **The Thiol Group:** The sulfhydryl group is less polar than a hydroxyl group and exhibits weaker hydrogen bonding capabilities.^{[1][2]} Thiols are generally less soluble in water than their alcohol counterparts.^{[1][3]}
- **The Alkyl Spacer:** The short methylene (-CH₂-) spacer is non-polar and contributes to its solubility in organic solvents.

Based on these features, it is anticipated that **2-Sulfanylacetohydrazide** will exhibit some solubility in polar protic solvents and may have limited solubility in non-polar solvents. The use of co-solvents can be a valuable strategy to enhance its solubility in a desired medium.

Experimental Determination of Solubility

A systematic approach to determining the solubility of **2-Sulfanylacetohydrazide** involves both thermodynamic and kinetic solubility assessments.

Thermodynamic (Equilibrium) Solubility Determination

Thermodynamic solubility represents the true equilibrium concentration of a compound in a saturated solution at a given temperature and pressure. The shake-flask method is the gold standard for its determination.^{[4][5]}

Experimental Protocol: Shake-Flask Method

- **Preparation:** Add an excess amount of solid **2-Sulfanylacetohydrazide** to a series of vials containing different solvents of interest (e.g., water, phosphate-buffered saline (PBS) at various pH values, ethanol, methanol, acetonitrile, dimethyl sulfoxide (DMSO), and dimethylformamide (DMF)). The presence of undissolved solid is crucial to ensure saturation.^[6]
- **Equilibration:** Seal the vials and agitate them at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period to reach equilibrium. This typically requires 24 to 72 hours.^{[7][8]}
- **Phase Separation:** After equilibration, separate the undissolved solid from the saturated solution. This can be achieved by centrifugation followed by careful collection of the supernatant, or by filtration through a low-binding filter (e.g., PTFE).^[5]
- **Quantification:** Accurately determine the concentration of **2-Sulfanylacetohydrazide** in the clear supernatant. A validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection, is recommended.^[9] A standard calibration curve of the compound in the respective solvent must be prepared for accurate quantification.

Data Presentation:

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)
Water	25	To be determined	To be determined
PBS (pH 7.4)	25	To be determined	To be determined
Ethanol	25	To be determined	To be determined
Acetonitrile	25	To be determined	To be determined
DMSO	25	To be determined	To be determined

Table 1: Example of a data summary table for the thermodynamic solubility of **2-Sulfanylacetohydrazide**.

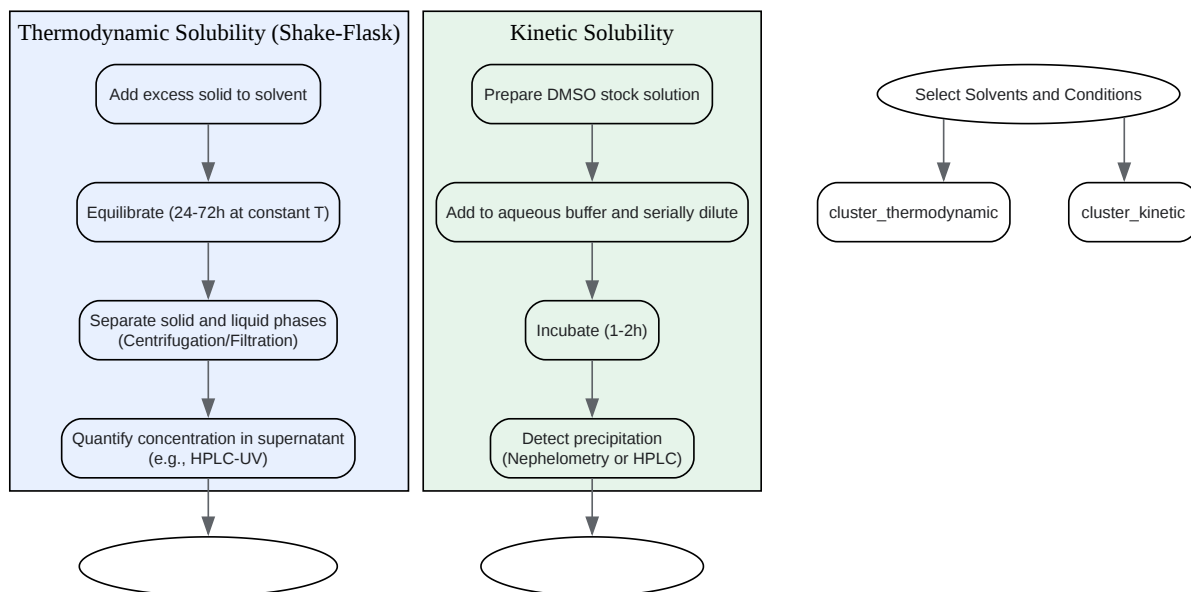
Kinetic Solubility Determination

Kinetic solubility is a high-throughput screening method often used in early drug discovery to assess the solubility of a compound from a DMSO stock solution into an aqueous buffer.[\[8\]](#)[\[10\]](#) This method can sometimes overestimate thermodynamic solubility due to the formation of supersaturated solutions.[\[4\]](#)

Experimental Protocol: Kinetic Solubility Assay

- **Stock Solution:** Prepare a high-concentration stock solution of **2-Sulfanylacetohydrazide** in DMSO (e.g., 10 mM).
- **Serial Dilution:** Add the DMSO stock solution to an aqueous buffer (e.g., PBS pH 7.4) in a multi-well plate and perform serial dilutions.
- **Precipitation Detection:** Incubate the plate for a defined period (e.g., 1-2 hours) and then measure the turbidity of each well using a nephelometer or a plate reader capable of measuring light scattering.[\[9\]](#) The concentration at which precipitation is first observed is the kinetic solubility.
- **Quantification (Optional):** For a more quantitative assessment, the supernatant of each well can be analyzed by HPLC-UV after filtration or centrifugation.[\[10\]](#)

Workflow for Solubility Determination



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Caption: Workflow for determining thermodynamic and kinetic solubility.

Stability Assessment of 2-Sulfanylaceto-hydrazide

The chemical stability of **2-Sulfanylaceto-hydrazide** is influenced by several factors, including pH, temperature, light, and the presence of oxidizing agents. Both the hydrazide and the thiol groups are susceptible to degradation.

- **Hydrazide Moiety:** Hydrazides can undergo hydrolysis, particularly under acidic or basic conditions, to yield the corresponding carboxylic acid and hydrazine. The stability of hydrazides generally increases as the pH approaches neutrality.^[11]
- **Thiol Moiety:** The sulfhydryl group is prone to oxidation, especially in the presence of oxygen and metal ions, to form a disulfide dimer.^[12] Further oxidation can lead to the formation of

sulfenic, sulfinic, and sulfonic acids.

A systematic stability study involves subjecting the compound to forced degradation conditions to identify potential degradation products and develop a stability-indicating analytical method.

Development of a Stability-Indicating HPLC Method

A stability-indicating method is a validated analytical procedure that can accurately quantify the active pharmaceutical ingredient (API) in the presence of its degradation products, process impurities, and excipients.[13][14] Reversed-phase HPLC with UV detection is a common technique for this purpose.[15]

Method Development Strategy:

- **Initial Conditions:** Start with a generic gradient method using a C18 column and a mobile phase consisting of an aqueous buffer (e.g., phosphate or acetate) and an organic modifier (e.g., acetonitrile or methanol).
- **Forced Degradation Studies:** Subject solutions of **2-Sulfanylacetohydrazide** to the stress conditions outlined in the next section.
- **Method Optimization:** Analyze the stressed samples and optimize the HPLC method (e.g., gradient profile, mobile phase pH, column chemistry) to achieve adequate resolution between the parent compound and all degradation products.
- **Method Validation:** Once a suitable method is developed, it must be validated according to ICH guidelines for parameters such as specificity, linearity, accuracy, precision, and robustness.

Forced Degradation (Stress Testing)

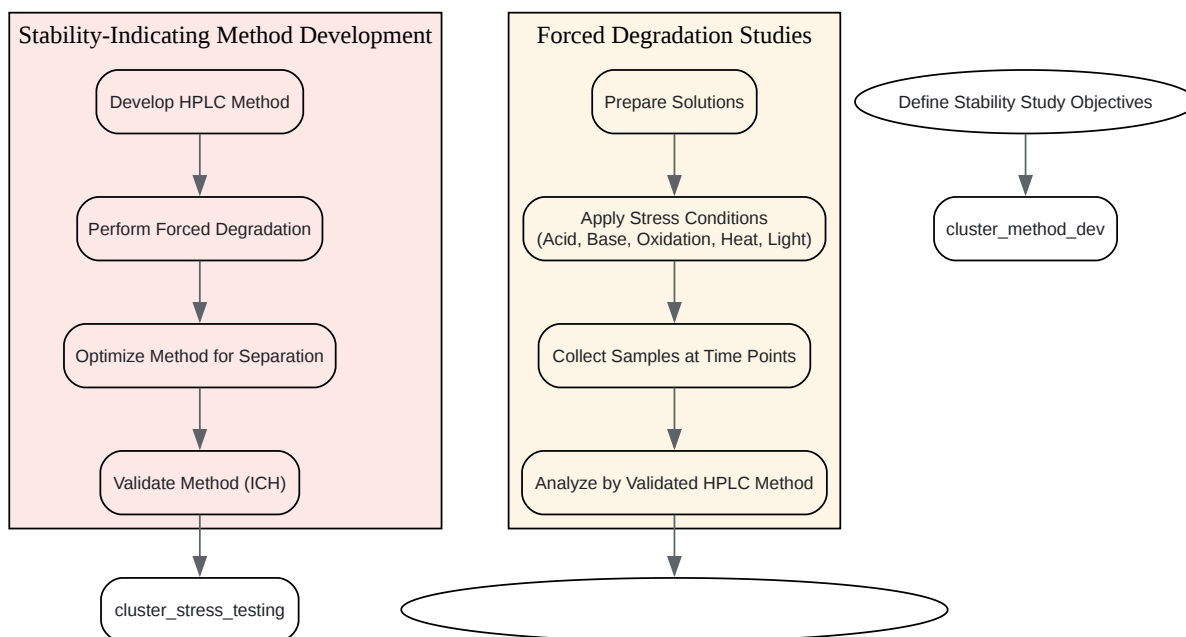
Forced degradation studies are essential to understand the degradation pathways and the intrinsic stability of the molecule.[13]

Experimental Protocol: Forced Degradation

- **Sample Preparation:** Prepare solutions of **2-Sulfanylacetohydrazide** in appropriate solvents.

- Stress Conditions:
 - Acidic Hydrolysis: Treat with HCl (e.g., 0.1 M) at elevated temperature (e.g., 60 °C).
 - Basic Hydrolysis: Treat with NaOH (e.g., 0.1 M) at room temperature or elevated temperature.
 - Oxidative Degradation: Treat with hydrogen peroxide (e.g., 3%) at room temperature.
 - Thermal Degradation: Expose the solid compound and a solution to dry heat (e.g., 80 °C).
 - Photostability: Expose the solid compound and a solution to UV and visible light according to ICH Q1B guidelines.
- Time Points: Collect samples at various time points (e.g., 0, 2, 4, 8, 24 hours).
- Analysis: Analyze the samples using the developed stability-indicating HPLC method. The peak purity of the parent compound should be assessed using a photodiode array (PDA) detector.

Workflow for Stability Assessment



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Caption: Workflow for conducting a stability assessment study.

Data Presentation:

Stress Condition	Time (h)	% Assay of 2-Sulfanylacetohydrazide	% Total Degradants	Major Degradant RRTs
0.1 M HCl, 60°C	0	100	0	-
8	To be determined	To be determined	To be determined	
0.1 M NaOH, RT	0	100	0	-
8	To be determined	To be determined	To be determined	
3% H ₂ O ₂ , RT	0	100	0	-
4	To be determined	To be determined	To be determined	

Table 2: Example of a data summary table for forced degradation studies of **2-Sulfanylacetohydrazide**. RRT = Relative Retention Time.

Conclusion

The successful application of **2-Sulfanylacetohydrazide** in any research or development endeavor is critically dependent on a thorough understanding of its solubility and stability. This guide has provided a comprehensive, step-by-step framework for the experimental determination of these essential physicochemical properties. By following the detailed protocols for thermodynamic and kinetic solubility assessment, and by implementing a robust stability testing program including the development of a stability-indicating analytical method and forced degradation studies, researchers can generate the critical data needed to confidently advance their projects. While specific data for **2-Sulfanylacetohydrazide** is not yet widely available, the principles and methodologies outlined herein provide a clear path for its comprehensive characterization.

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